A Comparative Spectroscopic Analysis of Diaryl Ethanols: A Guide for Researchers

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Compound of Interest

Compound Name: *1,1-Bis(3-methoxyphenyl)ethanol*

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The structural elucidation of molecules is a cornerstone of chemical research and drug development. For diaryl ethanols, a class of compounds with significant pharmacological interest, a multi-pronged spectroscopic approach is essential for unambiguous characterization. This guide provides a comparative analysis of the spectroscopic data for four distinct diaryl ethanols, offering insights into how subtle structural modifications manifest in their respective spectra. We will delve into the principles and experimental nuances of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), demonstrating how to interpret the resulting data to confirm molecular identity and purity.

Introduction to Diaryl Ethanols and the Role of Spectroscopy

Diaryl ethanols are characterized by an ethanol backbone substituted with two aryl groups. Their structural diversity, arising from the varied substitution patterns on the aromatic rings and the position of the hydroxyl group, gives rise to a wide range of chemical and biological properties. Accurate and comprehensive spectroscopic analysis is therefore paramount in their study. This guide will compare the following four compounds to illustrate key spectroscopic trends:

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- 1,1-Diphenylethanol (1)
- 1,2-Diphenylethanol (2)
- 1-(4-methoxyphenyl)-1-phenylethanol (3)
- 1-(4-nitrophenyl)-1-phenylethanol (4)

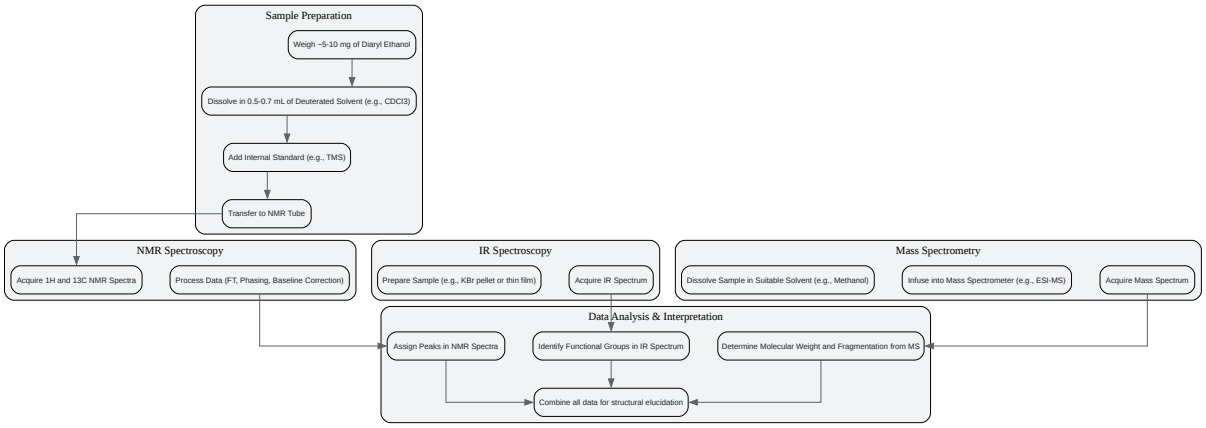
By comparing the spectra of these molecules, we will explore the influence of isomerism and the electronic effects of substituents on the spectroscopic signatures.

Experimental Workflow: A Validated Approach

The reliable acquisition of spectroscopic data hinges on a robust experimental workflow. The following protocol outlines the standard procedures for obtaining NMR, IR, and MS data for diaryl ethanols.

Diagram: General Experimental Workflow for Spectroscopic Analysis

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Caption: Standard workflow for the spectroscopic analysis of diaryl ethanols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, we can glean detailed information about the molecular framework.

^{1}H NMR Spectroscopy

^{1}H NMR spectroscopy provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Table 1: Comparative ^{1}H NMR Data (Chemical Shifts in ppm) for Diaryl Ethanols in $CDCl_3$

Compound	Ar-H	-CH-	$-CH_2-$	$-CH_3$	-OH	$-OCH_3$
1,1-Diphenylethanol (1)	~7.20-7.45 (m, 10H)	-	-	1.95 (s, 3H)	2.25 (s, 1H)	-
1,2-Diphenylethanol (2)	~7.15-7.35 (m, 10H)	4.90 (t, 1H)	2.95 (d, 2H)	-	2.10 (d, 1H)	-
1-(4-methoxyphenyl)-1-phenylethanol (3)	~6.80-7.40 (m, 9H)	-	-	1.90 (s, 3H)	2.20 (s, 1H)	3.75 (s, 3H)
1-(4-nitrophenyl)-1-phenylethanol (4)	~7.30-8.20 (m, 9H)	-	-	2.00 (s, 3H)	2.40 (s, 1H)	-

Analysis and Interpretation:

- Isomeric Effects (1 vs. 2): The most striking difference is the splitting pattern of the aliphatic protons. In the symmetrical 1,1-diphenylethanol (1), the methyl protons appear as a singlet, and there is no methine proton. In contrast, 1,2-diphenylethanol (2) displays a triplet for the

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methine proton (due to coupling with the adjacent methylene protons) and a doublet for the methylene protons (due to coupling with the methine proton).

- Substituent Effects (1 vs. 3 & 4): The electron-donating methoxy group in (3) causes an upfield shift (to lower ppm values) of the protons on the substituted aromatic ring due to increased electron density. Conversely, the electron-withdrawing nitro group in (4) leads to a significant downfield shift (to higher ppm values) of the aromatic protons on its ring, a consequence of deshielding.

^{13}C NMR Spectroscopy

^{13}C NMR spectroscopy provides a map of the carbon skeleton of a molecule.

Table 2: Comparative ^{13}C NMR Data (Chemical Shifts in ppm) for Diaryl Ethanols in $CDCl_3$

Compound	Ar-C	C-OH	-CH_2-	-CH_3	-OCH_3
1,1-Diphenylethanol (1)	~125-148	~76	-	~30	-
1,2-Diphenylethanol (2)	~126-142	~74	~45	-	-
1-(4-methoxyphenyl)-1-phenylethanol (3)	~113-160	~75	-	~30	~55
1-(4-nitrophenyl)-1-phenylethanol (4)	~123-155	~75	-	~31	-

Analysis and Interpretation:

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- Isomeric Effects (1 vs. 2): The presence of a methylene carbon in 1,2-diphenylethanol (2) is clearly indicated by the peak around 45 ppm, which is absent in the spectrum of 1,1-diphenylethanol (1).

- Substituent Effects (1 vs. 3 & 4): The carbon bearing the methoxy group in (3) appears at a significantly different chemical shift compared to the unsubstituted aromatic carbons. Similarly, the carbon attached to the nitro group in (4) is shifted downfield. The electron-donating and -withdrawing nature of these substituents also influences the chemical shifts of the other aromatic carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule.

Table 3: Key IR Absorption Frequencies (in cm^{-1}) for Diaryl Ethanols

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Compound	O-H stretch	C-H (sp^3) stretch	C-H (sp^2) stretch	C=C (aromatic) stretch	C-O stretch
1,1-Diphenylethanol (1)	~3400-3600 (broad)	~2850-3000	~3000-3100	~1450-1600	~1050-1200
1,2-Diphenylethanol (2)	~3300-3500 (broad)	~2850-3000	~3000-3100	~1450-1600	~1000-1150
1-(4-methoxyphenyl)-1-phenylethanol (3)	~3400-3600 (broad)	~2850-3000	~3000-3100	~1450-1610	~1030-1250
1-(4-nitrophenyl)-1-phenylethanol (4)	~3400-3600 (broad)	~2850-3000	~3000-3100	~1450-1600	~1050-1200

Additional Key Peaks:

- Compound (3): Strong C-O stretch for the ether linkage around 1250 cm^{-1}.
- Compound (4): Strong asymmetric and symmetric N-O stretches for the nitro group around 1520 cm^{-1} and 1350 cm^{-1}, respectively.

Analysis and Interpretation:

- Common Features: All four compounds exhibit a broad absorption band in the 3300-3600 cm^{-1} region, which is characteristic of the O-H stretching vibration of the alcohol functional group. The broadness is due to hydrogen bonding. They also all show characteristic C-H and C=C stretching frequencies for the aromatic rings.

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- Distinguishing Features: The presence of the methoxy group in (3) is confirmed by a strong C-O stretching band. The nitro group in (4) is readily identified by two strong and distinct N-O stretching absorptions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering further confirmation of its structure.

Table 4: Key Mass Spectrometry Data (m/z) for Diaryl Ethanols

Compound	Molecular Ion (M^+)	Key Fragment Ions
1,1-Diphenylethanol (1)	198	183 ($[M-CH_3]^+$), 105 ($[C_6H_5CO]^+$), 77 ($[C_6H_5]^+$)
1,2-Diphenylethanol (2)	198	107 ($[C_6H_5CHOH]^+$), 91 ($[C_7H_7]^+$), 77 ($[C_6H_5]^+$)
1-(4-methoxyphenyl)-1-phenylethanol (3)	228	213 ($[M-CH_3]^+$), 135 ($[CH_3OC_6H_4CO]^+$), 105 ($[C_6H_5CO]^+$), 77 ($[C_6H_5]^+$)
1-(4-nitrophenyl)-1-phenylethanol (4)	243	228 ($[M-CH_3]^+$), 150 ($[NO_2C_6H_4CO]^+$), 105 ($[C_6H_5CO]^+$), 77 ($[C_6H_5]^+$)

Analysis and Interpretation:

- Molecular Ion: The molecular ion peak confirms the molecular weight of each compound.
- Fragmentation Patterns: The fragmentation patterns provide valuable structural information. For instance, the loss of a methyl group ($[M-CH_3]^+$) is a characteristic fragmentation for tertiary alcohols like (1), (3), and (4). The fragmentation of 1,2-diphenylethanol (2) is distinct, often involving cleavage between the two carbon atoms of the ethanol backbone. The substituted diaryl ethanols (3) and (4) show fragment ions corresponding to the substituted benzoyl cation, which are diagnostic for these structures.

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Conclusion: A Synergistic Approach

The comprehensive characterization of diaryl ethanols is achieved through the synergistic use of multiple spectroscopic techniques. ^{1}H and ^{13}C NMR provide the detailed carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and mass spectrometry establishes the molecular weight and offers insights into fragmentation pathways. As demonstrated in this comparative analysis, even subtle changes in molecular structure, such as isomerism or the introduction of substituents, lead to predictable and interpretable differences in the resulting spectra. This guide serves as a foundational resource for researchers in the field, enabling the confident and accurate structural elucidation of novel diaryl ethanol derivatives.

References

- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy (5th ed.). Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds (8th ed.). John Wiley & Sons.
- National Institute of Standards and Technology (NIST). (n.d.). NIST Chemistry WebBook. Retrieved from [Link]
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